

5,7-Dimethylundecane: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,7-Dimethylundecane

Cat. No.: B100999

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Abstract

5,7-Dimethylundecane is a branched-chain alkane with the chemical formula $C_{13}H_{28}$.^[1] It is a colorless and odorless liquid at room temperature.^[1] This document provides a comprehensive overview of the known properties and applications of **5,7-Dimethylundecane**, with a focus on information relevant to scientific research and development. Currently, the publicly available data on this compound is limited, primarily identifying its use in industrial applications rather than in the biomedical or pharmaceutical fields.

Chemical and Physical Properties

5,7-Dimethylundecane is characterized by an eleven-carbon undecane backbone with two methyl groups attached at the 5th and 7th carbon positions.^[1] While specific experimental data for some physical properties are not readily available, computed properties and basic identifiers are summarized below.

Property	Value	Source
Molecular Formula	C13H28	PubChem
Molecular Weight	184.37 g/mol	LookChem[1]
IUPAC Name	5,7-dimethylundecane	PubChem
CAS Number	17312-83-3	LookChem, NIST[1][2]
Appearance	Colorless, odorless liquid	LookChem[1]
Melting Point	N/A	LookChem[1]
Boiling Point	N/A	LookChem[1]
Flash Point	N/A	LookChem[1]
Density	N/A	LookChem[1]

Note: "N/A" indicates that the data was not available in the cited sources.

Industrial Applications

The primary documented uses of **5,7-Dimethylundecane** are in industrial settings. Its stable, non-reactive nature and low toxicity make it suitable for a range of applications.[1]

- **Solvent:** Due to its hydrocarbon structure, it can be used as a solvent for nonpolar substances.
- **Chemical Intermediate:** It can serve as a starting material or intermediate in the synthesis of other chemical compounds.
- **Lubricants and Fuels:** It is a component in the production of lubricants and fuels.[1] **5,7-Dimethylundecane** is also found in trace amounts in petroleum and is considered a component of gasoline.[1]

Biological Activity and Relevance to Drug Development

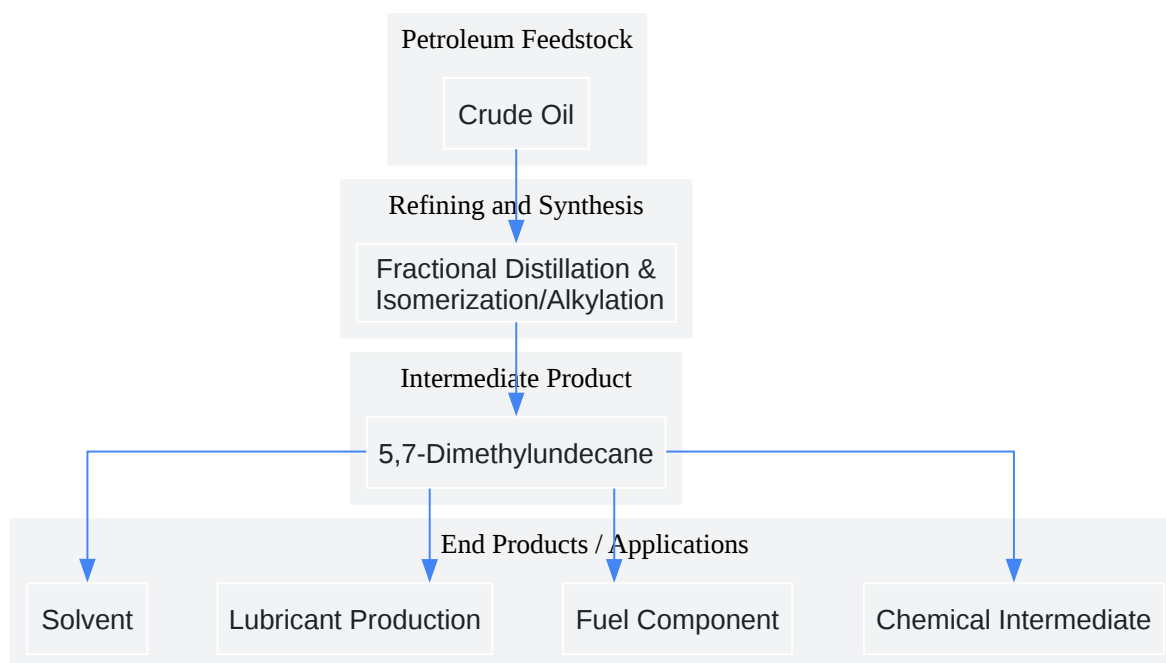
Extensive searches of scientific literature did not yield any specific studies on the biological activity of **5,7-Dimethylundecane**. There is no current evidence to suggest that it acts as a signaling molecule, a pheromone, or possesses any therapeutic properties that would make it a direct subject of interest for drug development professionals. Its classification as a simple alkane suggests low biological reactivity.

Experimental Protocols

No specific experimental protocols for the synthesis or application of **5,7-Dimethylundecane** in a research context were found in the available literature. Industrial synthesis would likely involve standard organic chemistry techniques for alkane production, such as alkylation or isomerization of petroleum-derived feedstocks.

Logical Relationships and Workflows

Given the limited specialized applications of **5,7-Dimethylundecane**, a logical workflow for its current use is primarily within the industrial chemical sector.



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Caption: Industrial production and application workflow for **5,7-Dimethylundecane**.

Conclusion

Based on currently available information, **5,7-Dimethylundecane** is a simple branched-chain alkane with established uses in the industrial sector as a solvent, chemical intermediate, and a component of fuels and lubricants. There is a notable absence of data regarding its biological activity, and it does not appear to be a compound of current interest in the fields of biomedical research or drug development. Further research would be required to explore any potential biological roles or novel applications for this molecule.

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References

- 1. 5,7-Dimethylundecane | C₁₃H₂₈ | CID 519405 - PubChem [pubchem.ncbi.nlm.nih.gov]
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